

Application Notes and Protocols: NSC 16590 (α,α -Dimethylglycine)

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Compound of Interest

Compound Name: NSC 16590

Cat. No.: B555794

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Introduction

NSC 16590, also known as α,α -Dimethylglycine or α -Aminoisobutanoic acid, is an endogenous metabolite. It is recognized for its role as a competitive inhibitor of the conversion of 1-aminocyclopropane-1-carboxylic acid (ACC) to ethylene in plant tissues.^[1] In research settings, it serves as a valuable tool for studying ethylene biosynthesis and its physiological effects. These application notes provide detailed information on the stability and storage of **NSC 16590**, along with protocols for its handling and use in experimental settings.

Chemical Information

Property	Value
Synonyms	α,α -Dimethylglycine, α -Aminoisobutanoic acid, AIB
Molecular Formula	C ₄ H ₉ NO ₂
Molecular Weight	103.12 g/mol
CAS Number	62-57-7

Stability and Storage Conditions

Proper storage of **NSC 16590** is crucial to maintain its integrity and ensure the reproducibility of experimental results. The stability of the compound depends on its form (solid or in solution) and the storage conditions.

Solid Form

The solid (powder) form of **NSC 16590** is the most stable. The following table summarizes the recommended storage conditions and stability period for the solid compound.

Storage Temperature	Recommended Duration	Notes
-20°C	3 years[1]	Recommended for long-term storage.
4°C	2 years[1]	Suitable for intermediate-term storage.

It is essential to store the solid compound in a tightly sealed container, protected from light and moisture, to prevent degradation.

Stock Solutions

The stability of **NSC 16590** in solution is lower than in its solid form. It is highly recommended to prepare fresh solutions for immediate use. If storage of stock solutions is necessary, the following conditions are advised. To prevent degradation from repeated freeze-thaw cycles, it is best practice to aliquot stock solutions into single-use volumes.[1]

Storage Temperature	Recommended Duration	Solvent
-80°C	2 years[1]	Water, appropriate buffers
-20°C	1 year	Water, appropriate buffers

For its deuterated form, **NSC 16590-d6**, the recommended storage times for stock solutions are shorter: 6 months at -80°C and 1 month at -20°C.

Note: While information on stability in various solvents is limited, aqueous solutions are commonly used. For biological experiments, it is crucial to use sterile, high-purity water and to

filter-sterilize the final solution.

Experimental Protocols

Preparation of Stock Solutions

This protocol describes the preparation of a sterile aqueous stock solution of **NSC 16590**.

Materials:

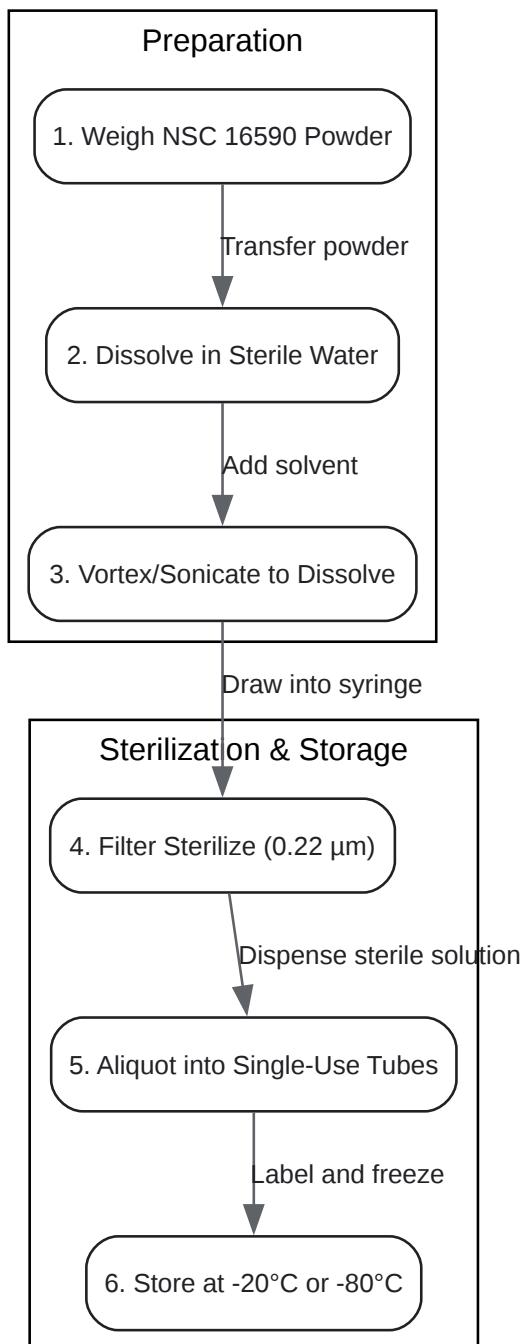
- **NSC 16590** (solid)
- Sterile, high-purity water (e.g., cell culture grade, Milli-Q)
- Sterile conical tubes (e.g., 15 mL or 50 mL)
- Sterile 0.22 μ m syringe filter
- Sterile syringes
- Calibrated analytical balance
- Vortex mixer
- Ultrasonic bath (optional)

Procedure:

- Weighing: In a sterile environment (e.g., a laminar flow hood), accurately weigh the desired amount of **NSC 16590** powder using a calibrated analytical balance.
- Dissolution: Transfer the powder to a sterile conical tube. Add the required volume of sterile water to achieve the desired concentration. One supplier suggests a solubility of up to 33.33 mg/mL in water, which may require sonication to fully dissolve.
- Mixing: Vortex the solution until the solid is completely dissolved. If necessary, use an ultrasonic bath to aid dissolution.

- Sterilization: Draw the solution into a sterile syringe. Attach a sterile 0.22 μm syringe filter and dispense the solution into a new sterile conical tube. This step is critical for ensuring the sterility of the stock solution for use in cell culture or other biological assays.
- Aliquoting and Storage: Aliquot the sterile stock solution into smaller, single-use sterile tubes (e.g., microcentrifuge tubes). Label the aliquots clearly with the compound name, concentration, and date of preparation. Store the aliquots at the recommended temperature (-20°C or -80°C).

Workflow for Preparation of NSC 16590 Stock Solution

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Caption: Workflow for the preparation of a sterile **NSC 16590** stock solution.

General Handling and Use in Cell Culture

When using **NSC 16590** in cell culture experiments, maintaining aseptic technique is paramount to prevent contamination.

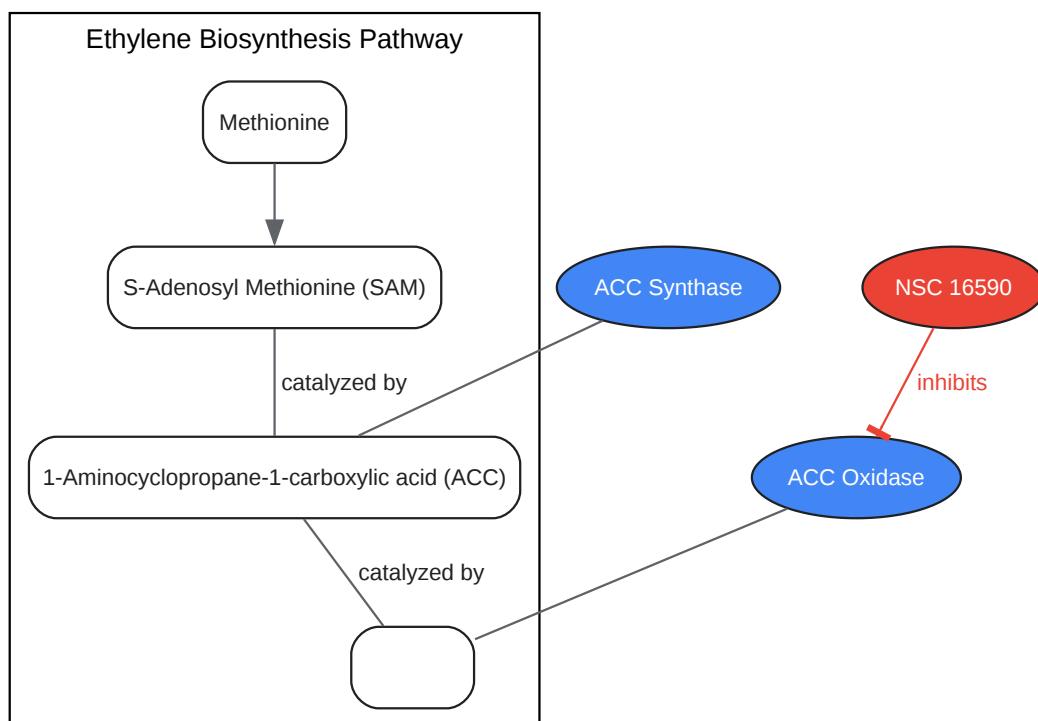
Procedure:

- Thawing: Thaw a single-use aliquot of the **NSC 16590** stock solution at room temperature or in a 37°C water bath.
- Dilution: In a sterile biosafety cabinet, dilute the stock solution to the desired final concentration using pre-warmed, sterile cell culture medium.
- Application: Add the diluted **NSC 16590** solution to the cell cultures. Ensure even distribution by gently swirling the culture vessel.
- Incubation: Return the culture vessels to the incubator and monitor the cells as required by the specific experimental design.

Signaling Pathway Inhibition

NSC 16590 acts as a competitive inhibitor in the ethylene biosynthesis pathway in plants. Specifically, it inhibits the enzyme ACC oxidase, which catalyzes the final step in ethylene production: the conversion of 1-aminocyclopropane-1-carboxylic acid (ACC) to ethylene.

Ethylene Biosynthesis Inhibition by NSC 16590

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Caption: **NSC 16590** inhibits the ACC oxidase step in the ethylene biosynthesis pathway.

Quality Control and Stability Testing

While general stability data is provided, it is recommended that researchers perform their own stability assessments for their specific experimental conditions and formulations. This is particularly important for long-term studies or when using different solvents or buffer systems.

Recommended Quality Control Measures:

- Visual Inspection: Regularly inspect the solid compound and solutions for any changes in color, clarity, or the presence of precipitates.
- pH Measurement: For aqueous solutions, monitor the pH to ensure it remains within the desired range for your experiments.
- Purity Assessment: For critical applications, the purity of the compound can be periodically assessed using analytical techniques such as High-Performance Liquid Chromatography (HPLC).

Forced Degradation Studies: To understand the degradation pathways and establish a comprehensive stability profile, forced degradation studies can be performed. These studies involve exposing **NSC 16590** to stress conditions such as:

- Acidic and Basic Hydrolysis: Incubating the compound in solutions of varying pH.
- Oxidation: Exposing the compound to oxidizing agents.
- Photostability: Exposing the compound to controlled light sources.
- Thermal Stress: Incubating the compound at elevated temperatures.

The results of these studies can help in identifying potential degradation products and in developing stability-indicating analytical methods.

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References

- 1. medchemexpress.com [medchemexpress.com]
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